

Application Note: (2-Hydroxyethyl)tripropylammonium Chloride as a Functional Cationic Surfactant & Hydrotrope

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Compound of Interest

Compound Name:	(2-Hydroxyethyl)tripropylammonium chloride
CAS No.:	96311-53-4
Cat. No.:	B3059274

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Abstract

(2-Hydroxyethyl)tripropylammonium chloride (HTPA-Cl), a lipophilic analog of Choline Chloride, occupies a unique niche between simple quaternary salts and long-chain micellar surfactants. Unlike traditional surfactants (e.g., CTAB) that form micelles at low concentrations, HTPA-Cl functions primarily as a hydrotrope and Phase Transfer Catalyst (PTC). Its tripropyl-substituted headgroup provides superior lipophilicity compared to trimethyl analogs, enabling enhanced solubility of hydrophobic active pharmaceutical ingredients (APIs) and efficient catalysis in biphasic systems. This guide details the physicochemical characterization, synthesis protocols, and application workflows for HTPA-Cl in drug development and material synthesis.

Introduction & Chemical Identity

HTPA-Cl (CAS: 96311-53-4) is a quaternary ammonium salt featuring a hydroxyethyl group and three propyl chains. This structure imparts a "Janus" character: the hydroxyethyl group provides hydrogen-bonding capability (mimicking choline), while the tripropyl moiety increases the hydrophobic surface area, transitioning the molecule from a simple salt to a surface-active hydrotrope.

Structural Significance

- Vs. Choline Chloride: Choline (trimethyl) is highly hydrophilic. The substitution of methyls with propyls in HTPA-Cl increases the cation's radius and lipophilicity, allowing it to partition more effectively into organic phases or interact with hydrophobic domains of proteins and drugs.
- Vs. Tetrapropylammonium: The presence of the hydroxyl group allows HTPA-Cl to form Deep Eutectic Solvents (DES) with hydrogen bond donors (e.g., urea, carboxylic acids), a property lacking in symmetric tetraalkylammonium salts.

Physicochemical Properties[3][4]

Property	Value / Description
Chemical Name	(2-Hydroxyethyl)tripropylammonium chloride
Formula	
Molecular Weight	223.78 g/mol
CAS Number	96311-53-4
Appearance	Hygroscopic white crystalline solid or viscous liquid (depending on hydration)
Solubility	Soluble in Water, Ethanol, Dichloromethane; Insoluble in Hexane
Surfactant Class	Cationic Hydrotrope / Short-chain Surfactant
Critical Micelle Conc.[1][2] (CMC)	Exhibits "Hydrotropic Aggregation" rather than sharp CMC (typically >0.5 M)

Mechanism of Action

Hydrotropy & Solubilization

HTPA-Cl acts as a hydrotrope, increasing the aqueous solubility of sparingly soluble organic compounds. Unlike micellar surfactants that sequester drugs inside a core, HTPA-Cl aggregates around the hydrophobic solute in a planar or stacking arrangement, reducing the interfacial tension between the solute and water.

Phase Transfer Catalysis (PTC)

In biphasic reactions (Organic/Aqueous), HTPA-Cl transports anionic reactants (

,

,

) from the aqueous phase into the organic phase. The bulky tripropyl chains shield the ion pair, creating a "loose" ion pair that is highly reactive in the organic medium.



Figure 1: Phase Transfer Catalysis cycle using HTPA-Cl to transport Cyanide ions.

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Experimental Protocols

Protocol A: Synthesis of (2-Hydroxyethyl)tripropylammonium Chloride

Objective: To synthesize high-purity HTPA-Cl for research use.

Reagents:

- Tripropylamine (TPA) - 1.0 eq
- 2-Chloroethanol - 1.2 eq

- Acetonitrile (Solvent)
- Ethyl Acetate (for washing)

Step-by-Step Procedure:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Connect to a nitrogen line.
- Mixing: Dissolve Tripropylamine (14.3 g, 0.1 mol) in 50 mL Acetonitrile.
- Addition: Add 2-Chloroethanol (9.6 g, 0.12 mol) dropwise to the stirring solution.
- Reflux: Heat the mixture to reflux () for 24–48 hours. Note: The reaction is slower than with methyl halides due to steric bulk.
- Monitoring: Monitor by TLC (MeOH/DCM) or NMR until TPA is consumed.
- Isolation: Cool to room temperature. Remove solvent under reduced pressure (Rotavap).
- Purification: The residue is often a viscous oil. Triturate with cold Ethyl Acetate to induce crystallization or remove unreacted organic starting materials.
- Drying: Dry the salt in a vacuum oven at for 12 hours. Store in a desiccator (hygroscopic).

Protocol B: Determination of Hydrotropic Efficiency (Solubility Curve)

Objective: To quantify the ability of HTPA-Cl to solubilize a hydrophobic drug (Model: Ibuprofen).

Materials:

- HTPA-Cl (Synthesized above)
- Ibuprofen (Solid)

- UV-Vis Spectrophotometer

- 0.22

Syringe Filters

Workflow:

- Preparation: Prepare aqueous solutions of HTPA-Cl at concentrations: 0, 0.1, 0.25, 0.5, 1.0, and 2.0 M.
- Saturation: Add excess Ibuprofen (approx. 200 mg) to 5 mL of each surfactant solution in sealed vials.
- Equilibration: Shake vials at

for 24 hours.
- Filtration: Filter the supernatant through a 0.22

filter to remove undissolved solid.
- Quantification: Dilute the filtrate with methanol and measure UV absorbance at 264 nm.
- Analysis: Plot [Dissolved Ibuprofen] vs. [HTPA-Cl]. A linear increase indicates hydrotropic solubilization; a sigmoidal curve indicates micellar solubilization. Expect a linear or exponential increase typical of hydrotropes.

Application in Drug Development: Deep Eutectic Solvents (DES)

HTPA-Cl serves as an excellent Hydrogen Bond Acceptor (HBA) for preparing hydrophobic Deep Eutectic Solvents. These solvents are "green," non-volatile, and can solubilize water-insoluble drugs for transdermal or oral delivery.

Formulation Example: HTPA-Cl : Urea DES

- Ratio: Mix HTPA-Cl and Urea in a 1:2 molar ratio.

- Heating: Heat the mixture to
with stirring.
- Formation: The two solids will melt and form a clear, homogeneous liquid (the DES).
- Loading: Add the hydrophobic drug (e.g., Griseofulvin) to the DES and stir until dissolved.
- Advantage: The propyl chains of HTPA-Cl make this DES more lipophilic than the standard Choline/Urea DES, enhancing skin permeation.

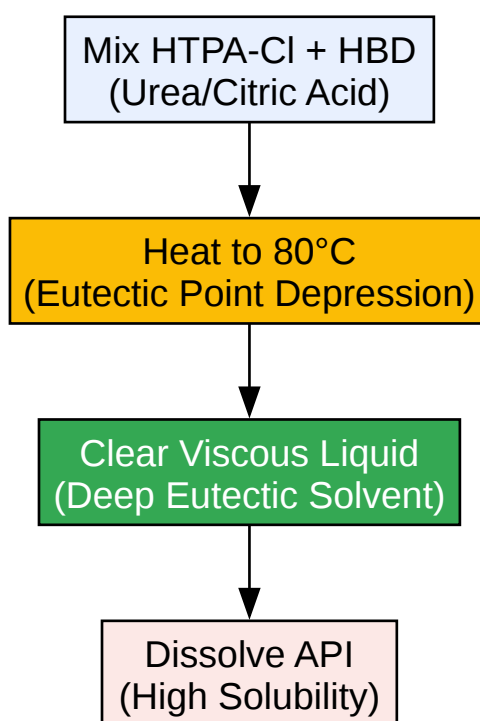


Figure 2: Preparation of HTPA-Cl based Deep Eutectic Solvents.

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Safety & Handling

- Hazards: Quaternary ammonium salts are generally skin and eye irritants. HTPA-Cl is not volatile but can be harmful if ingested.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Spill: Absorb with inert material (vermiculite) and dispose of as chemical waste.

- Storage: Highly hygroscopic. Store in a tightly sealed container under argon or in a desiccator.

References

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